

Western blot protocol for detecting Notch pathway proteins after ZLDI-8 treatment

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Compound of Interest

Compound Name: ZLDI-8

Cat. No.: B2879995

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Application Notes and Protocols

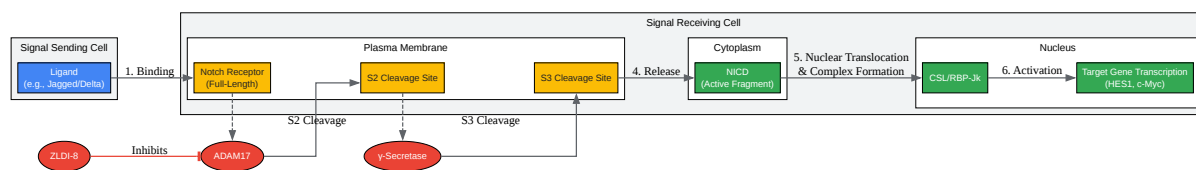
Topic: Western Blot Protocol for Detecting Notch Pathway Proteins After **ZLDI-8** Treatment

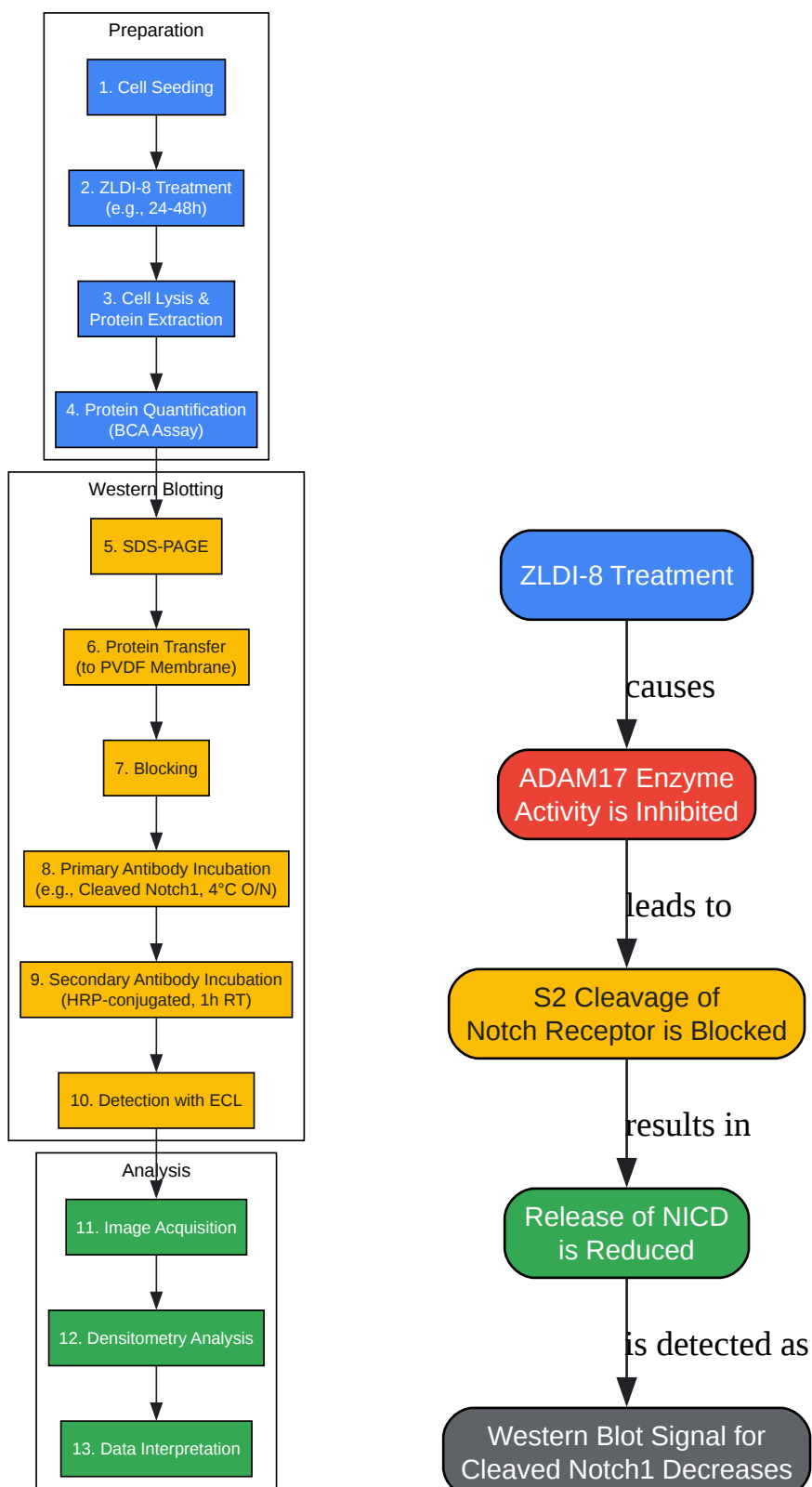
Audience: Researchers, scientists, and drug development professionals.

Introduction

The Notch signaling pathway is a highly conserved cell-cell communication system crucial for regulating cell proliferation, differentiation, and apoptosis.[1] Dysregulation of this pathway is implicated in various diseases, including many types of cancer.[2] The signaling cascade is initiated by ligand binding, which triggers two sequential proteolytic cleavages of the Notch receptor. The first cleavage (S2) is mediated by an ADAM (A Disintegrin and Metalloproteinase) family metalloprotease, such as ADAM17. The second cleavage (S3) is performed by the γ -secretase complex. This S3 cleavage releases the Notch Intracellular Domain (NICD), which then translocates to the nucleus to activate the transcription of target genes like HES1 and c-Myc.[3][4][5]

ZLDI-8 is a novel small molecule inhibitor of ADAM17.[6] By inhibiting ADAM17, **ZLDI-8** blocks the initial S2 cleavage of the Notch receptor, thereby preventing the release of NICD and suppressing downstream signaling.[6][7] This application note provides a detailed protocol for using Western blotting to verify and quantify the inhibitory effect of **ZLDI-8** on the Notch signaling pathway by measuring the levels of cleaved Notch1 (NICD).





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